

# An In-Depth Technical Guide to 4,6-Dihydroxynaphthalene-2-sulphonic acid

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## Compound of Interest

**Compound Name:** 4,6-Dihydroxynaphthalene-2-sulphonic acid

**Cat. No.:** B1347109

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This technical guide provides a comprehensive overview of **4,6-Dihydroxynaphthalene-2-sulphonic acid**, including its chemical properties, synthesis, and analytical characterization. The information is intended for researchers, scientists, and professionals in drug development and materials science.

## Chemical and Physical Properties

**4,6-Dihydroxynaphthalene-2-sulphonic acid** is an organic compound featuring a naphthalene core substituted with two hydroxyl (-OH) groups and one sulphonic acid (-SO<sub>3</sub>H) group.<sup>[1][2]</sup> This structure imparts both hydrophilic and acidic characteristics to the molecule.<sup>[2]</sup> It typically appears as a colorless crystalline solid and is readily soluble in water.<sup>[1][2]</sup> The sodium salt form may present as a powder or crystal with colors ranging from orange to dark red.<sup>[1]</sup>

## Data Presentation

The quantitative data for **4,6-Dihydroxynaphthalene-2-sulphonic acid** are summarized in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	240.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>8</sub> O <sub>5</sub> S	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	6357-93-3	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.677 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
pKa (predicted)	0.29 ± 0.40	<a href="#">[1]</a>
LogP (predicted)	2.57850	<a href="#">[1]</a>
Polar Surface Area	103.21 Å <sup>2</sup>	<a href="#">[1]</a> <a href="#">[3]</a>
IUPAC Name	4,6-dihydroxynaphthalene-2-sulfonic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Common Synonyms	DIHYDROXY-G-SALT, 2,8-dihydroxynaphthalene-6-sulfonic acid	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

### Synthesis of 4,6-Dihydroxynaphthalene-2-sulphonic acid via Sulphonation

This protocol describes a typical industrial synthesis method.[\[2\]](#)

#### Materials:

- 4,6-dihydroxynaphthalene
- Sulphuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Sodium hydroxide (NaOH) solution
- Deionized water
- Continuous flow reactor (recommended for industrial scale)

- Reaction vessel with temperature control
- Filtration apparatus
- Drying oven

#### Methodology:

- Sulphonation: In a continuous flow reactor or a temperature-controlled reaction vessel, react 4,6-dihydroxynaphthalene with sulphuric acid.[\[1\]](#)[\[2\]](#) Careful temperature control is crucial to prevent overheating and the formation of by-products.[\[1\]](#)[\[2\]](#)
- Cooling: After the reaction is complete, cool the mixture.[\[1\]](#)[\[2\]](#)
- Neutralization and Precipitation: Neutralize the cooled mixture with a base, such as sodium hydroxide, to precipitate the product.[\[1\]](#)[\[2\]](#)
- Filtration: Filter the precipitate from the reaction mixture.[\[1\]](#)[\[2\]](#)
- Washing: Wash the collected solid with deionized water to remove any remaining impurities.[\[1\]](#)
- Drying: Dry the purified product in a drying oven under appropriate temperature and vacuum conditions.[\[1\]](#)[\[2\]](#)

## Analytical Characterization

The following are standard analytical techniques for characterizing the synthesized compound.

### a) UV-Vis Spectroscopy

- Objective: To detect the aromatic conjugation patterns.
- Method: Prepare a dilute solution of the compound in a suitable solvent (e.g., water or ethanol). Record the absorbance spectrum. Dihydroxy-substituted naphthalenes are expected to show a maximum absorbance ( $\lambda_{\text{max}}$ ) in the range of 270–320 nm.[\[4\]](#)

### b) Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the substitution patterns of the functional groups.
- Method: Dissolve the sample in a suitable deuterated solvent. Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra to confirm the positions of the hydroxyl and sulphonate groups on the naphthalene ring.[4]

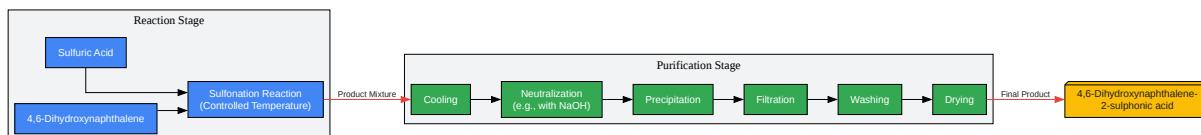
### c) Fourier-Transform Infrared (FTIR) Spectroscopy

- Objective: To identify the key functional groups.
- Method: Prepare a sample (e.g., as a KBr pellet or in a suitable solvent). Record the infrared spectrum. Look for characteristic peaks for the sulphonate group (S=O stretching at approximately  $1180\text{--}1250\text{ cm}^{-1}$ ) and the hydroxyl group (O-H stretching at approximately  $3200\text{--}3600\text{ cm}^{-1}$ ).[4]

## Visualizations

### Logical Workflow for Synthesis

The following diagram illustrates the key stages in the synthesis of **4,6-Dihydroxynaphthalene-2-sulphonic acid**.



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Synthesis workflow for **4,6-Dihydroxynaphthalene-2-sulphonic acid**.

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## References

- 1. Buy 4,6-Dihydroxynaphthalene-2-sulphonic acid | 6357-93-3 [smolecule.com]
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